

Safe Handling and Disposal of 4-Methyl-2-nitrophenol: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-2-nitrophenol

Cat. No.: B089549

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling and disposal of **4-Methyl-2-nitrophenol** (CAS No. 119-33-5), also known as 2-Nitro-p-cresol. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact. This chemical is a yellow to brownish crystalline powder with a phenolic odor and presents several health hazards.^[1] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[2][3][4]} It is harmful if absorbed through the skin and may cause damage to the liver and kidneys.^[2]

Hazard and Exposure Data

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO ₃	[5]
Molecular Weight	153.14 g/mol	[2][5]
Appearance	Yellow to brownish colored crystalline powder	[1]
Odor	Phenolic	[2]
Melting Point	32-35 °C	[2]
Flash Point	108 °C (226.4 °F)	[1][3]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2][3][6]
Signal Word	Warning	[2][3]
Oral LD50 (Rat)	3360 mg/kg	[1][6]
OSHA PELs	Not established	[1]

Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedures for handling **4-Methyl-2-nitrophenol** in a laboratory setting.

Pre-Handling Preparations

- **Risk Assessment:** Before beginning any work, conduct a thorough risk assessment for the planned experiment, considering the quantities of **4-Methyl-2-nitrophenol** to be used and the potential for exposure.
- **Safety Equipment Check:** Ensure that a chemical fume hood is available and functioning correctly.[1] Locate and verify the functionality of the nearest safety shower and eyewash station.[7]

- Personal Protective Equipment (PPE): All personnel must wear the following PPE:
 - Eye and Face Protection: Chemical safety goggles are mandatory.[1][8] In situations with a risk of splashing, a face shield should be worn in addition to goggles.[8][9][10]
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., PVC).[11] A lab coat or chemical-resistant suit is also required.[10]
 - Respiratory Protection: If there is a risk of generating dust or aerosols, or if working outside of a fume hood, a NIOSH-approved respirator (e.g., N95 dust mask) should be used.[3]
- Spill Kit: Have a chemical spill kit readily available that is appropriate for solid chemicals. This should include absorbent materials like sand or vermiculite.[11]

Handling Procedures

- Receiving and Storage: Upon receipt, inspect the container for any damage.[7] Store **4-Methyl-2-nitrophenol** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, acid chlorides, and acid anhydrides.[1][4][6] Keep the container tightly closed.[4][6]
- Weighing and Dispensing: All weighing and dispensing of **4-Methyl-2-nitrophenol** should be conducted within a chemical fume hood to minimize inhalation exposure.[7]
- Experimental Use:
 - Handle the chemical with care to avoid creating dust.
 - Avoid all personal contact, including inhalation and contact with skin and eyes.[11]
 - Do not eat, drink, or smoke in the laboratory area.[11]
 - Keep containers securely sealed when not in use.[11]

Post-Handling and Cleanup

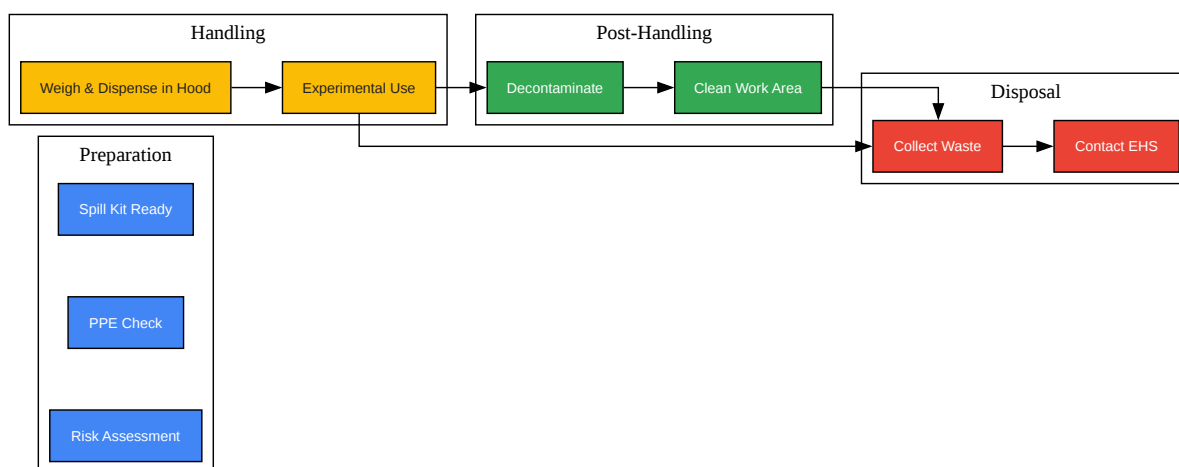
- Decontamination: After handling, thoroughly wash hands and any exposed skin with soap and water.[\[4\]](#)[\[11\]](#)
- Work Area Cleanup: Clean the work area, including any potentially contaminated surfaces, with an appropriate solvent and then with soap and water.
- Spill Response:
 - Minor Spills: In case of a minor spill, evacuate the immediate area. Wearing appropriate PPE, sweep up the spilled solid, avoiding dust generation, and place it into a labeled, sealed container for hazardous waste disposal.[\[1\]](#)[\[11\]](#)
 - Major Spills: For a major spill, evacuate the laboratory, alert others in the vicinity, and contact the appropriate emergency response team.[\[11\]](#)

Disposal Plan

Chemical waste generators are responsible for the proper classification and disposal of hazardous waste in accordance with local, regional, and national regulations.[\[4\]](#)

- Waste Collection:
 - Collect all waste containing **4-Methyl-2-nitrophenol**, including contaminated PPE and spill cleanup materials, in a designated, properly labeled, and sealed hazardous waste container.
 - Do not mix with other waste streams unless explicitly permitted.
- Disposal Method:
 - The primary recommended method for the disposal of nitrophenols is incineration under controlled conditions to ensure complete combustion.[\[12\]](#)
 - Contact your institution's environmental health and safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of this chemical down the drain.[\[13\]](#)

Workflow for Safe Handling and Disposal



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **4-Methyl-2-nitrophenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. 4-Methyl-2-nitrophenol | C₇H₇NO₃ | CID 8391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-甲基-2-硝基苯酚 99% | Sigma-Aldrich [sigmaaldrich.com]

- 4. fishersci.com [fishersci.com]
- 5. scbt.com [scbt.com]
- 6. echemi.com [echemi.com]
- 7. benchchem.com [benchchem.com]
- 8. americanchemistry.com [americanchemistry.com]
- 9. epa.gov [epa.gov]
- 10. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. atsdr.cdc.gov [atsdr.cdc.gov]
- 13. westliberty.edu [westliberty.edu]
- To cite this document: BenchChem. [Safe Handling and Disposal of 4-Methyl-2-nitrophenol: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089549#personal-protective-equipment-for-handling-4-methyl-2-nitrophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com